

1-(4-Methoxy-2-nitrophenyl)ethanone molecular weight

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Compound of Interest

Compound Name: 1-(4-Methoxy-2-nitrophenyl)ethanone

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An In-depth Technical Guide to 1-(4-Methoxy-2-nitrophenyl)ethanone

This guide provides a detailed overview of the chemical and physical properties of **1-(4-Methoxy-2-nitrophenyl)ethanone**, alongside a comparative analysis with its structural isomers. While specific experimental data for this compound is limited in publicly available literature, this document compiles relevant information on its synthesis and potential biological relevance by examining closely related compounds. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

The molecular weight of **1-(4-Methoxy-2-nitrophenyl)ethanone** is 195.18 g/mol, as calculated from its chemical formula, C₉H₉NO₄. Detailed physicochemical properties, alongside those of its isomers and related compounds, are presented in Table 1 for comparative analysis.

Table 1: Physicochemical Properties of **1-(4-Methoxy-2-nitrophenyl)ethanone** and Related Compounds

Compound Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number
1-(4-Methoxy-2-nitrophenyl)ethanone	C ₉ H ₉ NO ₄	195.18	Not available
1-(4-Methoxy-3-nitrophenyl)ethanone[1]	C ₉ H ₉ NO ₄	195.18	6277-38-9
1-(4,5-Dimethoxy-2-nitrophenyl)ethanone[2][3]	C ₁₀ H ₁₁ NO ₅	225.2	4101-32-0
1-(4-Methoxyphenyl)-2-(2-nitrophenyl)ethanone[4][5]	C ₁₅ H ₁₃ NO ₄	271.27	58751-64-7
1-(4-Hydroxy-5-methoxy-2-nitrophenyl)ethanone	C ₉ H ₉ NO ₅	211.17	418759-58-7

Synthesis and Experimental Protocols

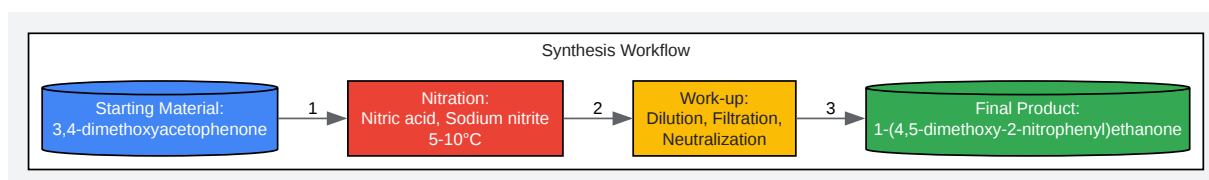
While a specific, validated synthesis protocol for **1-(4-Methoxy-2-nitrophenyl)ethanone** is not readily available in the cited literature, the synthesis of a structurally similar compound, 1-(4,5-dimethoxy-2-nitrophenyl)ethanone, has been described in detail[[2](#)][[6](#)]. This process involves the nitration of 3,4-dimethoxyacetophenone. Researchers may be able to adapt this methodology for the synthesis of **1-(4-Methoxy-2-nitrophenyl)ethanone** by using 4-methoxyacetophenone as the starting material.

Example Experimental Protocol: Synthesis of 1-(4,5-dimethoxy-2-nitrophenyl)ethanone[[2](#)][[7](#)]

- Nitration: A solution of 3,4-dimethoxyacetophenone (1,500 g) in 17% nitric acid (1,400 g) is prepared at a temperature of 5 to 10 °C.

- This solution is then slowly added dropwise to a solution of 67% nitric acid (8430 g) and sodium nitrite (18 g). The addition is controlled to be completed within 2 to 3 hours.
- The reaction mixture is stirred for an additional 1 to 2 hours at 5 to 10 °C after the dropwise addition is complete.
- Work-up: Cold water (7.5 L) is added to dilute the reaction mixture, which is then stirred for 30 minutes.
- The mixture is filtered, and the filter cake is washed with water (30 L).
- The resulting solid product is re-suspended in water (7.5 L) and neutralized with aqueous sodium bicarbonate to a neutral pH.
- The product is filtered again and washed with water (7 L).
- Finally, the product is dried under reduced pressure to yield 3,4-dimethoxy-6-nitroacetophenone.

The following diagram illustrates the general workflow for the synthesis of a nitrated acetophenone derivative, based on the described protocol.



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A generalized workflow for the synthesis of a nitrated acetophenone derivative.

Potential Applications in Drug Development

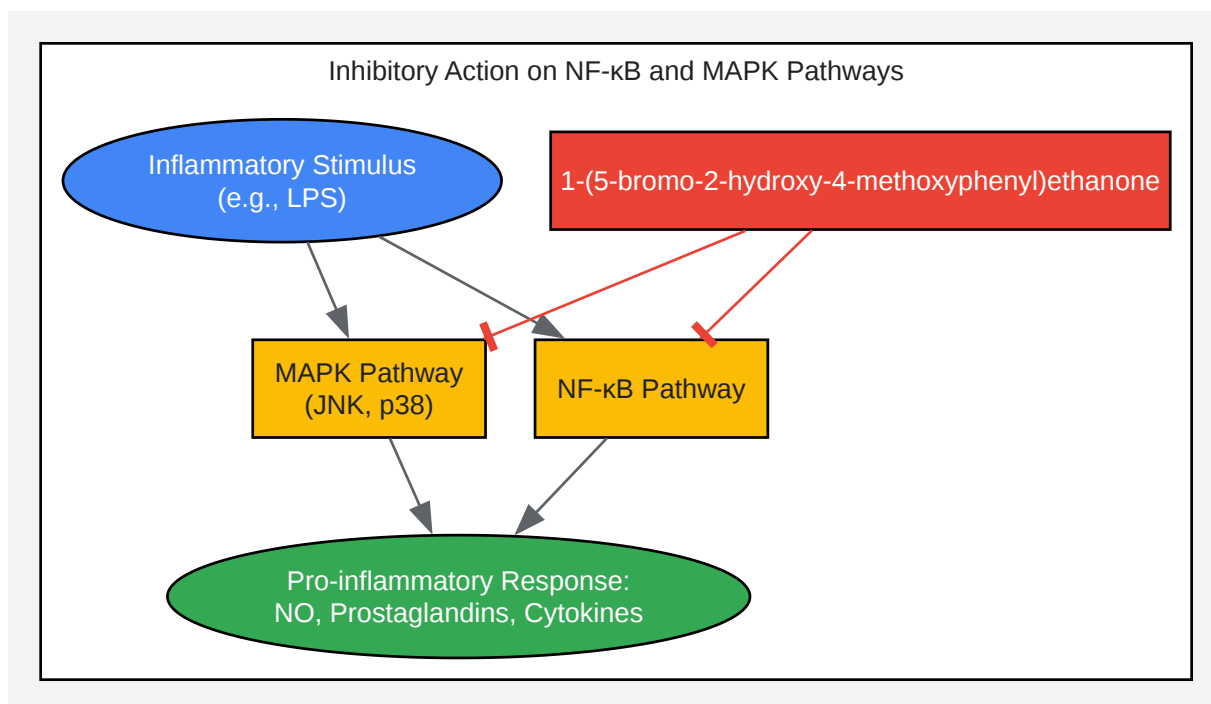
The applications of **1-(4-Methoxy-2-nitrophenyl)ethanone** are not well-documented. However, the broader class of 4-methoxy acetophenones serves as key intermediates in various industries.^[7]

- **Pharmaceutical Intermediates:** 4-Methoxy acetophenone is utilized in the synthesis of various active pharmaceutical ingredients (APIs), including analgesics and anti-inflammatory drugs.^[7] The introduction of a nitro group, as in **1-(4-Methoxy-2-nitrophenyl)ethanone**, could modulate its biological activity and provide a scaffold for novel therapeutics.
- **Organic Synthesis:** These compounds are valuable building blocks in the synthesis of heterocyclic compounds, which are important in the development of dyes and agrochemicals.^[7]
- **Fragrance and Flavor Industry:** The parent compound, 4-methoxy acetophenone, is used in perfumes and as a flavoring agent.^[7] However, the presence of a nitro group would likely alter the scent profile significantly.

Potential Involvement in Signaling Pathways

Direct evidence of **1-(4-Methoxy-2-nitrophenyl)ethanone**'s involvement in cellular signaling is not available. However, studies on structurally related compounds suggest potential areas of investigation. For instance, 1-(5-bromo-2-hydroxy-4-methoxyphenyl)ethanone, an acetophenone derivative, has been shown to suppress pro-inflammatory responses by inhibiting the NF-κB and MAPK signaling pathways in activated microglia.^[8] This suggests that other substituted methoxyphenyl ethanones could exhibit similar immunomodulatory effects. The MAPK signaling pathway is also known to be activated by compounds like 4-Methoxy-TEMPO.^[9]

The following diagram illustrates the inhibitory effect of a related acetophenone derivative on the NF-κB and MAPK signaling pathways.



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Inhibition of NF- κ B and MAPK pathways by a related acetophenone derivative.

Conclusion

1-(4-Methoxy-2-nitrophenyl)ethanone is a nitroaromatic compound with a calculated molecular weight of 195.18 g/mol . While specific experimental data and documented applications for this compound are scarce, its structural similarity to other biologically active and synthetically useful acetophenones suggests its potential as an intermediate in pharmaceutical and chemical manufacturing. The synthesis protocol for a related compound provides a potential starting point for its laboratory preparation. Furthermore, the observed anti-inflammatory activity of a similar molecule through the inhibition of key signaling pathways highlights a promising area for future research into the biological effects of **1-(4-Methoxy-2-nitrophenyl)ethanone**. Further investigation is warranted to fully characterize its properties and potential applications.

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